Perfluorosuccinamide: A Technical Guide to Potential Research Applications

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Compound of Interest

Compound Name:	*Tetrafluorosuccinamide*
CAS No.:	*377-37-7*
Cat. No.:	*B1296446*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Perfluorosuccinamide, also known as **tetrafluorosuccinamide**, is a fully fluorinated derivative of succinamide. While specific research on the direct applications of perfluorosuccinamide is currently limited, its unique chemical structure—a C4 backbone with amide functionalities and a high degree of fluorination—suggests significant potential across various scientific domains. The incorporation of fluorine into organic molecules is a well-established strategy in medicinal chemistry and materials science to modulate physicochemical properties such as metabolic stability, lipophilicity, and binding affinity.[1][2][3] This technical guide will provide an in-depth overview of the known properties of perfluorosuccinamide and explore its potential applications in research, drawing parallels from the broader field of fluorinated compounds.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of perfluorosuccinamide is fundamental to exploring its potential applications. The following table summarizes key data for

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tetrafluorosuccinamide, the common synonym for perfluorosuccinamide.

Property	Value
Molecular Formula	C4H4F4N2O2
Molecular Weight	188.08 g/mol
IUPAC Name	2,2,3,3-tetrafluorobutanediamide
CAS Number	377-37-7
SMILES	C(=O)(C(C(C(=O)N)(F)F)(F)F)N
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	6
Rotatable Bond Count	3

Data sourced from PubChem CID 342469.

Potential Research Applications

The unique combination of a fluorinated core and reactive amide groups in perfluorosuccinamide opens up a range of hypothetical yet plausible research avenues.

As a Fluorinated Building Block in Organic Synthesis

The carbon-fluorine bond is one of the strongest in organic chemistry, imparting significant thermal and chemical stability to molecules.[2] Perfluorosuccinamide can serve as a robust, fluorinated C4 building block for the synthesis of more complex molecules. The amide functionalities provide reactive handles for a variety of chemical transformations.

Hypothetical Synthetic Pathway

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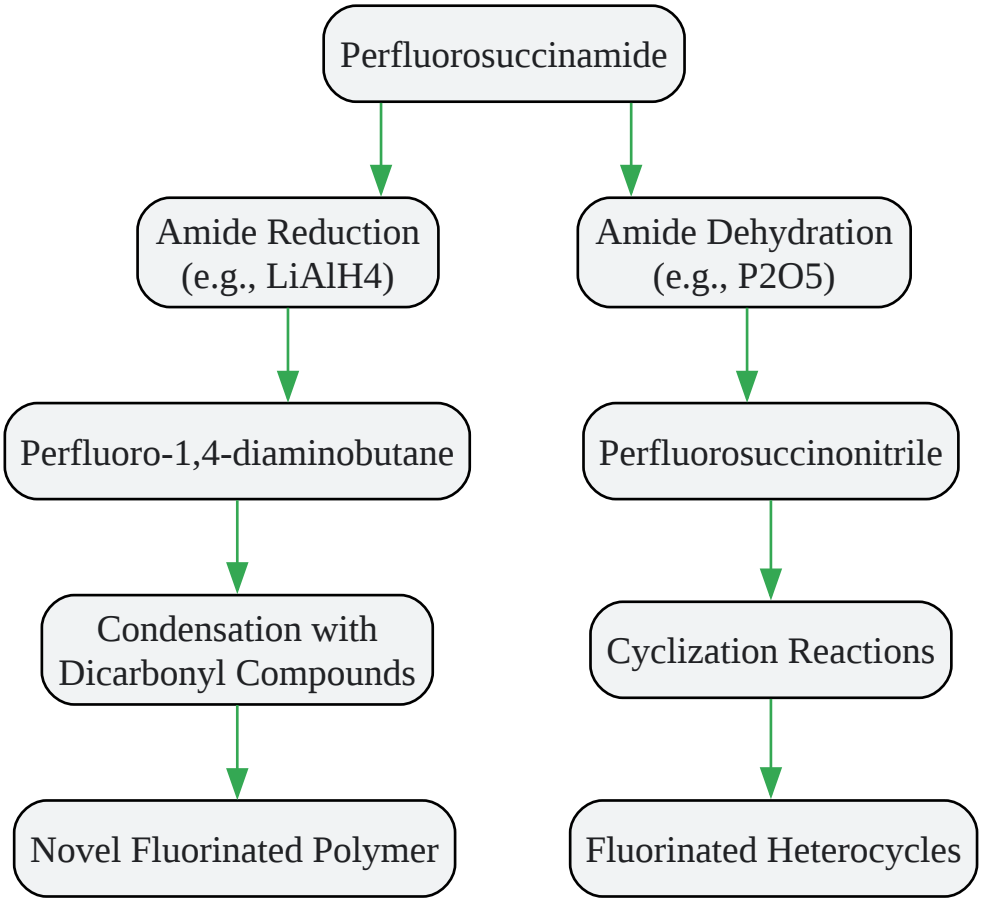

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Caption: Potential synthetic routes utilizing perfluorosuccinamide as a precursor.

In Medicinal Chemistry and Drug Discovery

The introduction of fluorine into drug candidates can significantly enhance their pharmacokinetic and pharmacodynamic properties.[1][4][5] Perfluorosuccinamide could be explored as a scaffold or fragment in the design of novel therapeutics.

- Enzyme Inhibition: The strong electron-withdrawing nature of the perfluorinated backbone could influence the acidity of the N-H protons of the amide groups, potentially enabling them to act as hydrogen bond donors in enzyme active sites. Fluorinated compounds have a history of being effective enzyme inhibitors.[6][7] The succinamide core itself is a known motif in various enzyme inhibitors.

Hypothetical Enzyme Inhibition Workflow

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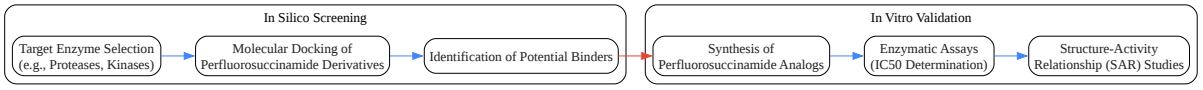

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Caption: A proposed workflow for identifying enzyme inhibitory activity of perfluorosuccinamide derivatives.

- Modulation of Physicochemical Properties: Incorporation of the perfluorosuccinamide moiety into a larger molecule could increase its metabolic stability and lipophilicity, potentially improving its bioavailability and half-life.[2][8]

In Materials Science

The high fluorine content of perfluorosuccinamide suggests its potential use in the development of novel fluorinated materials. Per- and polyfluoroalkyl substances (PFAS) are known for their unique surface properties, including being both hydrophobic and oleophobic.[9]

- Polymer Synthesis: As illustrated in the synthetic pathway diagram, perfluorosuccinamide could be a monomer for the synthesis of specialty polymers with high thermal stability and low surface energy.

- Surface Coatings: Derivatives of perfluorosuccinamide could be investigated for creating water- and oil-repellent surface coatings.

Suggested Experimental Protocols

Due to the lack of specific published research on perfluorosuccinamide, the following protocols are adapted from general methodologies for similar compounds and should be optimized for specific experimental goals.

Protocol 1: Synthesis of N,N'-Disubstituted Perfluorosuccinamide Derivatives

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Objective: To explore the reactivity of the amide groups and generate a library of derivatives for biological screening.

Materials:

- Perfluorosuccinamide
- Anhydrous solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Base (e.g., Triethylamine, Pyridine)
- Acylating or Alkylating agent (e.g., Acetyl chloride, Benzyl bromide)
- Standard glassware for organic synthesis
- Purification supplies (e.g., Silica gel for column chromatography)

Procedure:

- Dissolve perfluorosuccinamide (1 equivalent) in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- Add the base (2.2 equivalents) and stir the mixture at room temperature for 10 minutes.
- Slowly add the acylating or alkylating agent (2.1 equivalents) to the reaction mixture.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

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- Characterize the final product using NMR spectroscopy (^{1}H, ^{13}C, ^{19}F) and mass spectrometry.

Protocol 2: In Vitro Enzyme Inhibition Assay (Hypothetical Target: a Serine Protease)

Objective: To screen perfluorosuccinamide and its derivatives for inhibitory activity against a model enzyme.

Materials:

- Purified serine protease (e.g., Trypsin, Chymotrypsin)
- Fluorogenic peptide substrate for the chosen protease
- Assay buffer (e.g., Tris-HCl with $CaCl_2$)
- Perfluorosuccinamide and its synthesized derivatives dissolved in DMSO
- 96-well microplate
- Microplate reader capable of fluorescence detection

Procedure:

- Prepare a serial dilution of the test compounds (perfluorosuccinamide and its derivatives) in the assay buffer.
- In a 96-well microplate, add the enzyme solution to each well.
- Add the diluted test compounds to the respective wells and incubate for a pre-determined time (e.g., 15 minutes) at the optimal temperature for the enzyme.
- Initiate the enzymatic reaction by adding the fluorogenic substrate to all wells.
- Monitor the increase in fluorescence over time using the microplate reader. The rate of substrate cleavage is proportional to the enzyme activity.

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- Calculate the percentage of enzyme inhibition for each compound concentration relative to a control (enzyme and substrate without inhibitor).
- Determine the IC50 value (the concentration of inhibitor required to reduce enzyme activity by 50%) by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Hypothetical Signaling Pathway Involvement

While no specific signaling pathways involving perfluorosuccinamide have been identified, many small molecule drugs exert their effects by modulating key cellular signaling pathways. Given the structural similarities of some drug molecules to endogenous signaling molecules, it is conceivable that derivatives of perfluorosuccinamide could be designed to interact with components of pathways implicated in diseases such as cancer or inflammation. For instance, many kinase inhibitors feature a central scaffold with appended functionalities that interact with the ATP-binding pocket.

Hypothetical Kinase Inhibition Signaling Pathway

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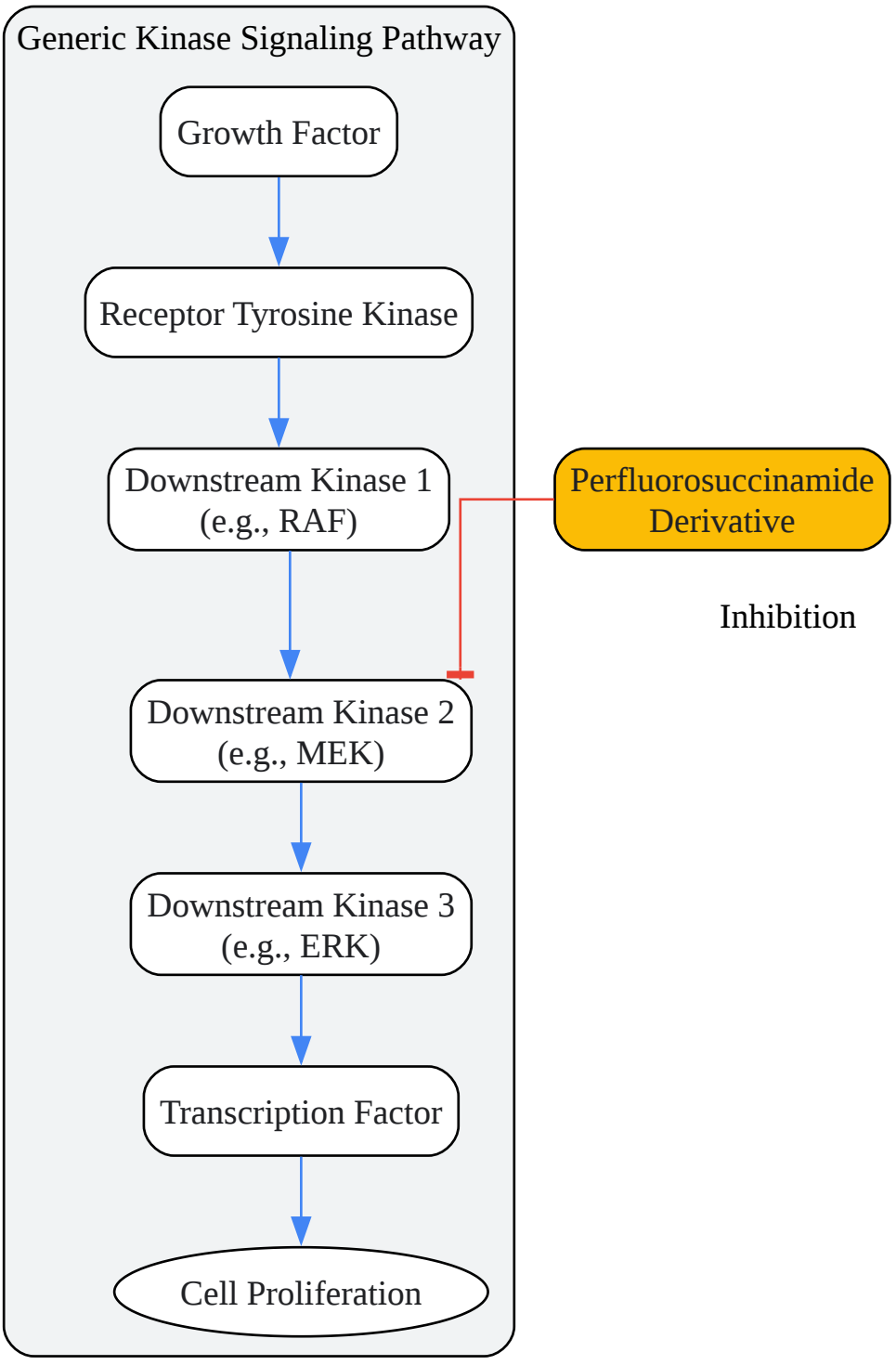

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Caption: Hypothetical inhibition of a kinase cascade by a perfluorosuccinamide derivative.

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Conclusion

Perfluorosuccinamide represents a largely unexplored molecule with considerable potential for a variety of research applications. Its fluorinated backbone and reactive amide groups make it an attractive candidate for use as a synthetic building block, a scaffold in medicinal chemistry, and a component in advanced materials. While direct experimental data is currently lacking, the principles established from the broader field of fluorine chemistry provide a strong rationale for investigating this compound. The hypothetical applications and protocols outlined in this guide are intended to serve as a starting point for researchers interested in unlocking the potential of perfluorosuccinamide and its derivatives. Further research is warranted to validate these potential applications and to fully characterize the biological and material properties of this intriguing fluorinated molecule.

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